

"isobutyl formate molecular weight and formula"

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Compound of Interest

Compound Name: *Isobutyl formate*

Cat. No.: *B1584813*

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Technical Guide: Isobutyl Formate Properties

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **isobutyl formate**, a key organic ester utilized in various industrial and research applications.

Molecular Identity and Weight

Isobutyl formate, also known as 2-methylpropyl methanoate, is a carboxylic ester.^[1] Its fundamental properties are crucial for its application as a flavoring agent, fragrance component, and specialty solvent.^{[2][3]}

The molecular formula and weight are foundational data points for any chemical entity. The table below summarizes these key quantitative identifiers for **isobutyl formate**.

Table 1: Molecular Properties of **Isobutyl Formate**

Property	Value	Source
Molecular Formula	C5H10O2	[1][2][3][4]
Linear Formula	HCO2CH2CH(CH3)2	[5]
Molecular Weight	102.13 g/mol	[1][2][3]
Exact Mass	102.068079557 Da	[1]

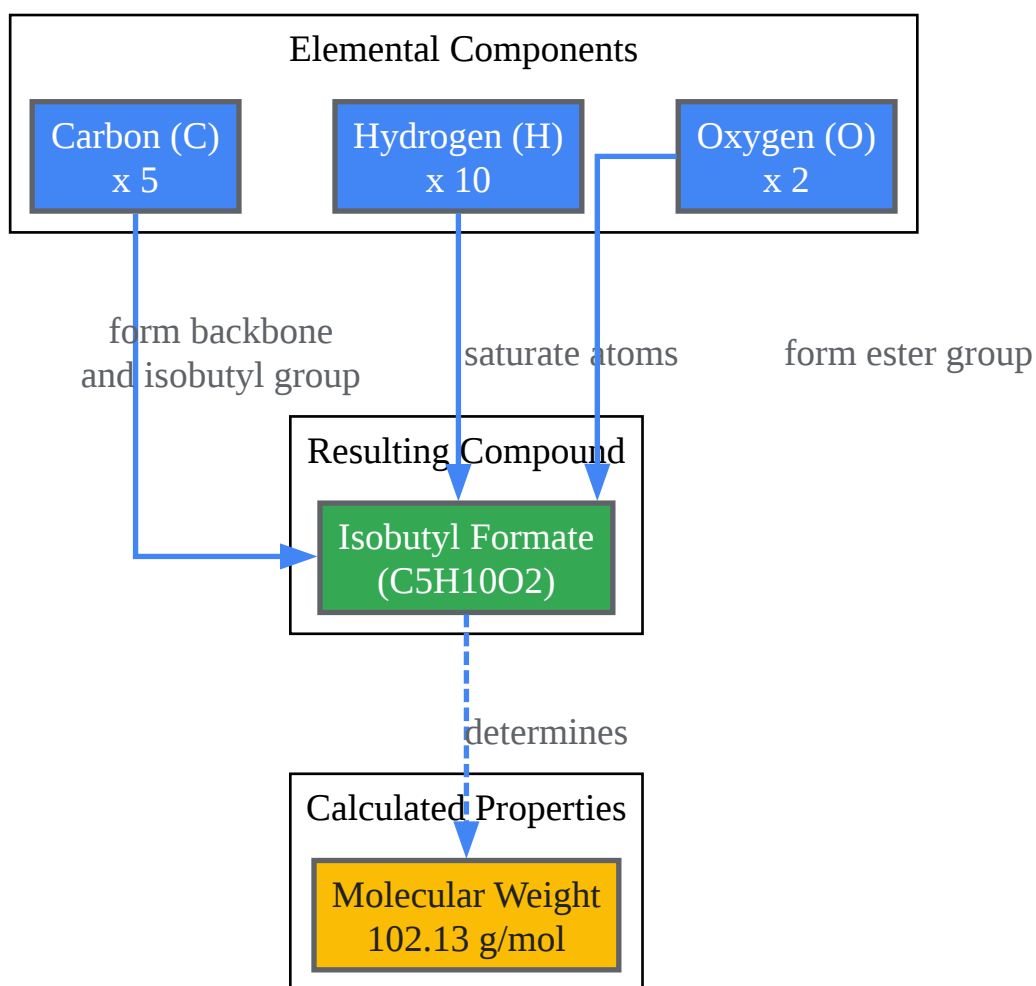
Methodologies for Property Determination

The determination of a compound's molecular formula and weight is a standard procedure in analytical chemistry.

- **Molecular Formula Determination:** The molecular formula is typically confirmed through elemental analysis, which determines the percentage composition of each element (carbon, hydrogen, oxygen). This empirical data is then used in conjunction with the molecular weight to establish the exact number of atoms of each element in a molecule.
- **Molecular Weight Determination:** Mass spectrometry is the primary technique for determining the molecular weight (or more accurately, the molecular mass) of a compound. In this process, the molecule is ionized and its mass-to-charge ratio is measured, allowing for a precise determination of its molecular weight. The value of 102.13 g/mol represents the molar mass, calculated from the atomic weights of its constituent atoms.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)

Logical Relationships

The chemical formula of **isobutyl formate** dictates its molecular structure and, consequently, its molecular weight. The diagram below illustrates the relationship between the elemental components and the final compound.



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Caption: Relationship between elements and molecular properties.

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